

# Application Notes for 9-CCN (WISP2) ELISA Kit in Human Serum Samples

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## Compound of Interest

Compound Name: 9-CCN

Cat. No.: B12371739

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## Introduction

These application notes provide a detailed protocol and supporting information for the quantitative determination of human **9-CCN** (also known as WISP2, CCN5) in serum samples using a sandwich Enzyme-Linked Immunosorbent Assay (ELISA) kit. **9-CCN** is a member of the CCN family of matricellular proteins, which are involved in various biological processes, including cell adhesion, migration, proliferation, and signaling. Dysregulation of **9-CCN** has been implicated in several diseases, making its accurate quantification in biological samples like serum a critical aspect of research and drug development.

The assay principle is a sandwich ELISA, where a microtiter plate is pre-coated with an antibody specific to human **9-CCN**.<sup>[1]</sup> Standards and samples are added to the wells, allowing any **9-CCN** present to bind to the immobilized antibody.<sup>[1]</sup> Subsequently, a biotin-conjugated antibody specific for **9-CCN** is added, followed by an avidin-horseradish peroxidase (HRP) conjugate.<sup>[1]</sup> A substrate solution is then added, and the color development, which is proportional to the amount of **9-CCN**, is measured spectrophotometrically at 450 nm.<sup>[1]</sup> The concentration of **9-CCN** in the samples is determined by comparing their optical density (O.D.) to a standard curve.<sup>[1]</sup>

## Data Presentation

### Typical Standard Curve

A typical standard curve is generated for each assay to ensure accuracy. The following table represents example data obtained from a Human WISP2 ELISA Kit.[\[1\]](#) Note that this data is for reference only, and users should generate their own standard curve for each experiment.[\[2\]](#)

Concentration (ng/mL)	O.D.	Corrected O.D.
20	2.169	2.089
10	1.646	1.566
5	1.158	1.078
2.5	0.947	0.867
1.25	0.465	0.385
0.625	0.322	0.242
0.313	0.178	0.098
0 (Blank)	0.080	0.000
Corrected O.D. is the Optical Density at 450 nm with the blank subtracted. <a href="#">[1]</a>		

## Assay Performance Characteristics

Parameter	Specification
Detection Range	0.312 - 20 ng/mL <a href="#">[2]</a>
Sensitivity	Typically less than 0.133 ng/mL <a href="#">[2]</a>
Intra-Assay Precision	CV% < 8% <a href="#">[1]</a>
Inter-Assay Precision	CV% < 10% <a href="#">[1]</a>
Sample Type	Serum, plasma, cell culture supernatants, tissue homogenates <a href="#">[3]</a>
Specificity	High sensitivity and excellent specificity for Human WISP2. No significant cross-reactivity or interference with analogues was observed. <a href="#">[4]</a>

## Experimental Protocols

### Reagent Preparation

- **Wash Buffer (1x):** If provided as a concentrate (e.g., 20x or 30x), dilute with deionized or distilled water to a 1x solution. Store at 4°C.
- **Standard Dilution:** Reconstitute the lyophilized standard with the provided standard diluent to create a stock solution (e.g., 20 ng/mL).<sup>[1]</sup> Perform serial dilutions using the standard diluent to prepare a 7-point standard curve (e.g., 20, 10, 5, 2.5, 1.25, 0.625, 0.313 ng/mL).<sup>[1]</sup> The standard diluent serves as the zero standard (0 ng/mL).<sup>[1]</sup>
- **Biotinylated Antibody (1x):** Briefly centrifuge the concentrated biotinylated antibody and dilute it with the provided biotinylated antibody diluent to the working concentration.
- **Streptavidin-HRP (1x):** Briefly centrifuge the concentrated Streptavidin-HRP and dilute it with the HRP diluent to the working concentration.

### Serum Sample Collection and Preparation

- **Blood Collection:** Collect whole blood into a serum separator tube (SST).
- **Clotting:** Allow the blood to clot for 2 hours at room temperature or overnight at 4°C.
- **Centrifugation:** Centrifuge the clotted blood at 1000 x g for 20 minutes.
- **Serum Collection:** Carefully aspirate the serum supernatant.
- **Storage:** Assay the freshly prepared serum immediately. For later use, aliquot the serum and store at -20°C or -80°C. Avoid repeated freeze-thaw cycles.

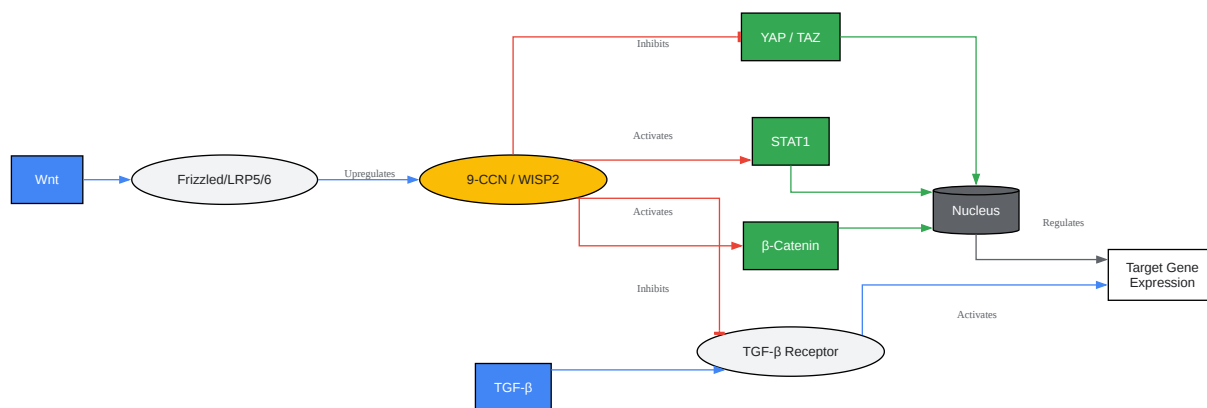
### ELISA Assay Procedure

- **Well Preparation:** Determine the number of wells required for standards, blanks, and samples. It is recommended to run all in duplicate.
- **Sample/Standard Addition:** Add 25 µL of each standard, blank, and serum sample into the appropriate wells.<sup>[1]</sup>

- Incubation 1: Cover the plate and incubate for 80 minutes at 37°C.[\[1\]](#)
- Washing 1: Aspirate the liquid from each well. Add 200 µL of 1x Wash Buffer to each well and let it sit for 1-2 minutes. Aspirate the wash buffer. Repeat this wash step 2 more times for a total of 3 washes. After the final wash, pat the plate dry against clean absorbent paper.[\[1\]](#)
- Biotinylated Antibody Addition: Add 100 µL of 1x Biotinylated Antibody Working Solution to each well.
- Incubation 2: Cover the plate and incubate for 50 minutes at 37°C.
- Washing 2: Repeat the wash step as described in step 4.
- Streptavidin-HRP Addition: Add 100 µL of 1x Streptavidin-HRP Working Solution to each well.
- Incubation 3: Cover the plate and incubate for 30-45 minutes at 37°C.
- Washing 3: Repeat the wash step as described in step 4, but for a total of 5 times.
- Substrate Addition: Add 90-100 µL of TMB Substrate Solution to each well.
- Incubation 4 (Color Development): Incubate the plate for 15-30 minutes at 37°C in the dark. The solution will turn blue.
- Stop Reaction: Add 50 µL of Stop Solution to each well. The color will change from blue to yellow.
- Absorbance Reading: Immediately read the optical density (O.D.) of each well at 450 nm using a microplate reader.

## Mandatory Visualizations

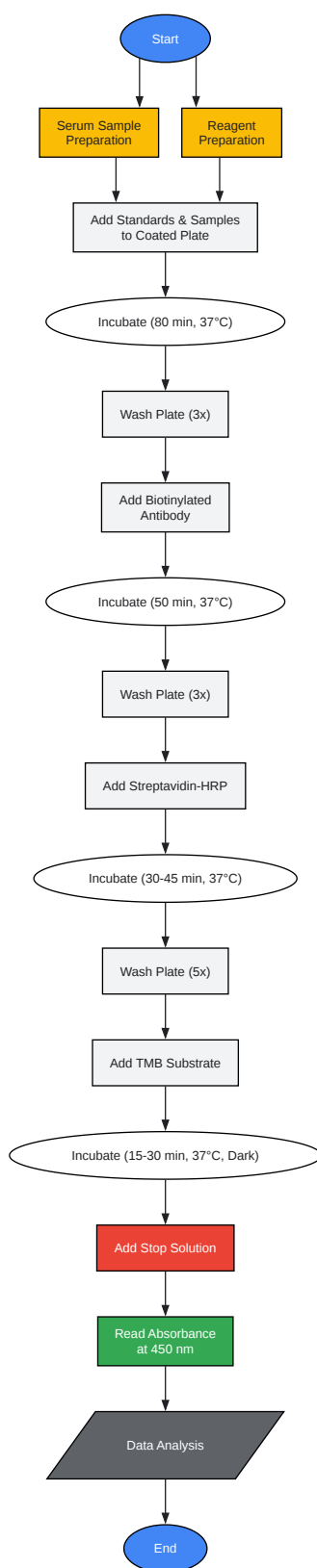
### 9-CCN (WISP2) Signaling Pathway



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Caption: **9-CCN** (WISP2) signaling interactions.

## Experimental Workflow for Serum 9-CCN ELISA



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Caption: Step-by-step ELISA workflow for serum **9-CCN** detection.

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